

Safeguarding Your Laboratory: Proper Disposal of GSK-3 Inhibitor XIII

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Compound of Interest

Compound Name: GSK-3 Inhibitor XIII

Cat. No.: B10774974

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Researchers and drug development professionals handling **GSK-3 Inhibitor XIII** must adhere to stringent disposal protocols to ensure laboratory safety and environmental protection. This potent, ATP-competitive Glycogen Synthase Kinase-3 (GSK-3) inhibitor, with a K_i of 24 nM, requires careful management as a potentially hazardous substance.^{[1][2]} The following guide provides essential, step-by-step procedures for the safe disposal of **GSK-3 Inhibitor XIII**, aligning with best practices for handling highly potent active pharmaceutical ingredients (HPAPIs).

Chemical and Physical Properties

A summary of the key identifiers and properties for **GSK-3 Inhibitor XIII** is provided in the table below.

Property	Value
CAS Number	404828-14-4 ^[1]
Molecular Formula	C ₁₈ H ₁₅ N ₅ ^[1]
Molecular Weight	301.35 g/mol ^[1]
Purity	≥95% to 98.79% ^{[2][3]}
Form	Solid
Solubility	Soluble in DMSO (≥ 2.5 mg/mL) ^[2]

Disposal Protocol: A Step-by-Step Guide

Given the nature of **GSK-3 Inhibitor XIII**, all waste materials, including the pure compound, solutions, and contaminated labware, must be treated as hazardous chemical waste.

Adherence to institutional and local environmental regulations is mandatory.

1. Waste Segregation and Collection:

- **Solid Waste:** Unused or expired **GSK-3 Inhibitor XIII**, along with contaminated personal protective equipment (PPE) such as gloves and weighing papers, should be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** All solutions containing **GSK-3 Inhibitor XIII** must be collected in a sealed, leak-proof, and shatter-resistant hazardous waste container. The container should be clearly marked with "Hazardous Waste" and the chemical name.
- **Contaminated Labware:** Items such as vials, pipette tips, and other disposable labware that have come into contact with the inhibitor should be placed in a designated, sealed, and clearly labeled hazardous waste container.

2. Container Labeling:

All hazardous waste containers must be accurately labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "(5-Methyl-1H-pyrazol-3-yl)-(2-phenylquinazolin-4-yl)amine" or "**GSK-3 Inhibitor XIII**"[\[3\]](#)
- The CAS number: 404828-14-4
- An indication of the hazards (e.g., "Potent Compound," "Toxic")
- The date of waste accumulation

3. Storage:

Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. Ensure that incompatible waste types are segregated to prevent adverse chemical reactions.

4. Decontamination:

Decontaminate surfaces and non-disposable equipment that have come into contact with **GSK-3 Inhibitor XIII**. A common and effective procedure involves:

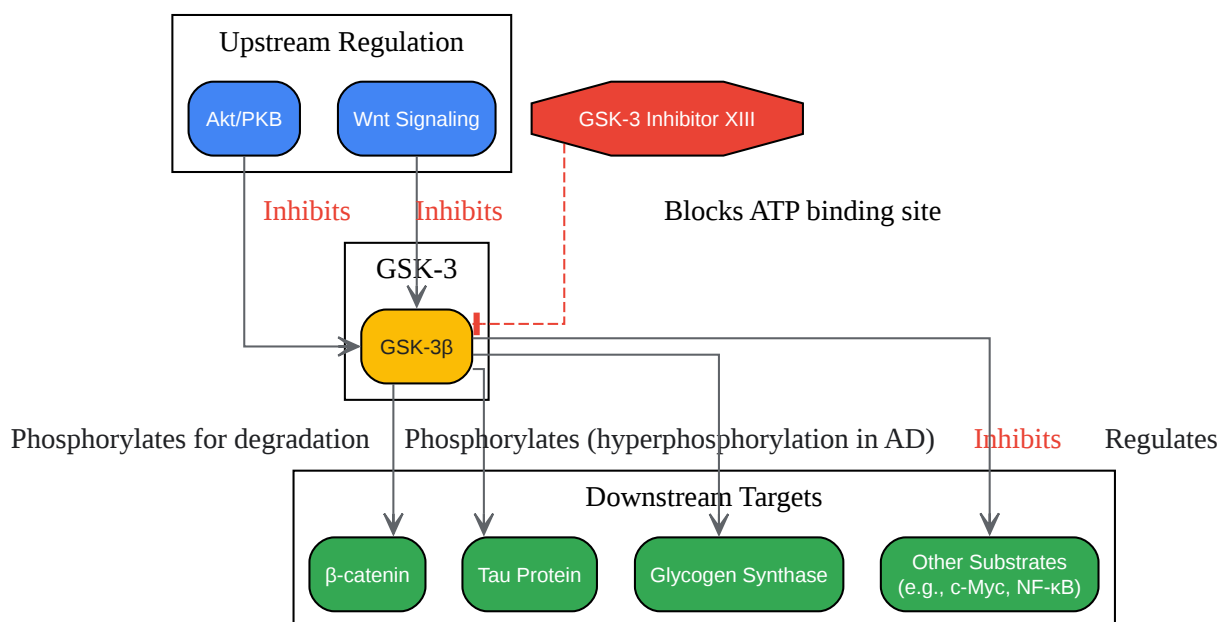
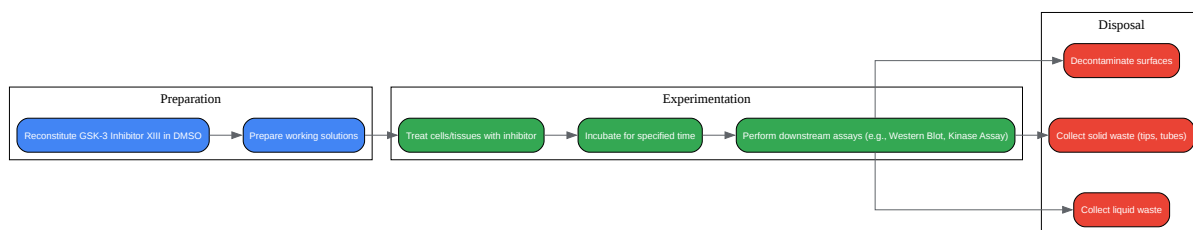
- Wiping surfaces with a suitable solvent (e.g., 70% ethanol).
- Following with a thorough cleaning using a laboratory-grade detergent.
- Disposing of all cleaning materials (wipes, etc.) as hazardous waste.

5. Final Disposal:

Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Under no circumstances should this chemical waste be disposed of down the drain or in regular trash.^[4]

Experimental Workflows and Signaling Pathways

To provide further context for researchers, the following diagrams illustrate a typical experimental workflow for handling GSK-3 inhibitors and the signaling pathway in which GSK-3 plays a crucial role.



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References

- 1. GSK-3 Inhibitor XIII - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]
- 3. scbt.com [scbt.com]
- 4. benchchem.com [benchchem.com]
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Phone: (601) 213-4426

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